

# An In-depth Technical Guide to 3-Hydroxycyclohexanecarboxamide: Properties, Handling, and Safety Considerations

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## Compound of Interest

**Compound Name:** 3-Hydroxycyclohexane-1-carboxamide

**Cat. No.:** B14914639

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-hydroxycyclohexanecarboxamide, a molecule of interest in chemical and pharmaceutical research. Due to the limited availability of specific safety data for this compound, this guide incorporates information from the closely related analogue, cyclohexanecarboxamide, to provide essential safety and handling protocols. This approach underscores a proactive safety culture when dealing with novel or under-characterized chemical entities.

## Compound Identification and Properties

PubChem Compound Identification Number (CID): 22615252

3-Hydroxycyclohexanecarboxamide belongs to the family of alicyclic amides. The presence of a hydroxyl group and an amide functionalized cyclohexane ring suggests its potential utility as a building block in the synthesis of more complex molecules, including active pharmaceutical ingredients.

Table 1: Physicochemical Properties of Cyclohexanecarboxamide (Analogue)

Property	Value	Source
Molecular Formula	C7H13NO	[1]
Molecular Weight	127.18 g/mol	[2]
Appearance	White flakes	[1][3]
Melting Point	186-188 °C	[3]
Boiling Point	280.1 °C at 760 mmHg	[2]
LogP	1.75230	[2]
Vapor Pressure	0.00386 mmHg at 25°C	[2]

Note: These properties are for the analogue cyclohexanecarboxamide and should be considered as estimates for 3-hydroxycyclohexanecarboxamide.

## Safety and Handling

Given the absence of a specific Safety Data Sheet (SDS) for 3-hydroxycyclohexanecarboxamide, the following safety protocols are based on data for cyclohexanecarboxamide and general principles for handling alicyclic amides.[1][3] It is imperative to treat 3-hydroxycyclohexanecarboxamide as a compound with unknown toxicological properties and to handle it with the utmost caution.

## Hazard Identification

Based on its analogue, cyclohexanecarboxamide, 3-hydroxycyclohexanecarboxamide may cause eye, skin, respiratory, and digestive tract irritation.[1] The toxicological properties have not been fully investigated.[1] Aliphatic primary amides, as a class, can have corrosive effects on the skin and cause eye irritation.

## First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek prompt medical attention.[1]

- **Skin Contact:** Remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[1]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration. Seek immediate medical attention.[1]
- **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

## Handling and Storage

- **Handling:** Use this compound in a well-ventilated area, preferably in a chemical fume hood. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.[1]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible substances.[1]

## Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.[4]
- **Skin Protection:** Wear impervious gloves and a lab coat to prevent skin contact.[4]
- **Respiratory Protection:** If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator should be worn.[5]

## Experimental Protocol: General Procedure for Handling and Use

The following is a generalized protocol for the handling and use of 3-hydroxycyclohexanecarboxamide in a laboratory setting. This protocol is designed to be a self-validating system by incorporating multiple layers of safety.

### Step 1: Pre-Experiment Risk Assessment

- Before commencing any work, conduct a thorough risk assessment. Given the limited safety data, assume the compound is hazardous. The workflow for this risk assessment is illustrated in the diagram below.

#### Step 2: Engineering Controls

- All manipulations of solid 3-hydroxycyclohexanecarboxamide should be performed in a certified chemical fume hood to minimize inhalation exposure.

#### Step 3: Personal Protective Equipment (PPE) Check

- Confirm that all necessary PPE is available and in good condition. This includes, but is not limited to, safety goggles, a face shield, nitrile gloves, and a flame-resistant lab coat.

#### Step 4: Weighing and Dispensing

- To minimize the generation of airborne dust, weigh the compound on a tared weigh paper within the fume hood.
- Use a spatula to carefully transfer the solid to the reaction vessel.

#### Step 5: Reaction Setup

- If the compound is to be dissolved in a solvent, add the solvent slowly to the solid to avoid splashing.
- Ensure the reaction vessel is securely clamped and that any heating or stirring apparatus is functioning correctly.

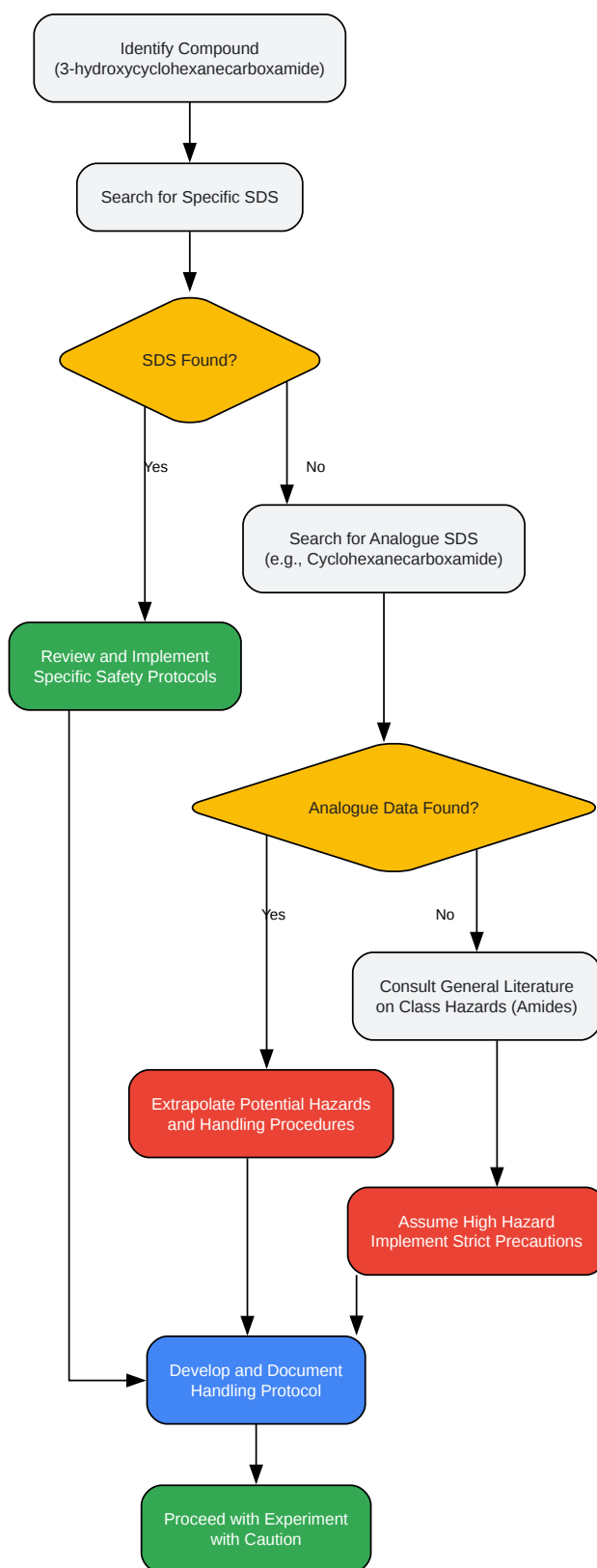
#### Step 6: Post-Reaction Workup and Cleanup

- Quench the reaction carefully, if necessary, within the fume hood.
- All glassware that has come into contact with the compound should be decontaminated. A preliminary rinse with a suitable solvent, followed by washing with soap and water, is recommended.

- Dispose of all waste, including contaminated PPE, in appropriately labeled hazardous waste containers.

#### Step 7: Documentation

- Record all experimental details, including the quantities of materials used, observations, and any safety incidents, in a laboratory notebook.



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Caption: Risk assessment workflow for a compound with limited safety data.

## Conclusion

While 3-hydroxycyclohexanecarboxamide presents opportunities for new chemical synthesis and drug discovery, the current lack of comprehensive safety data necessitates a cautious and well-informed approach to its handling. By leveraging data from the analogue cyclohexanecarboxamide and adhering to general principles of chemical safety for amides, researchers can mitigate potential risks. It is the responsibility of every scientist to prioritize safety through diligent research, risk assessment, and the consistent use of appropriate protective measures.

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